

Isoserine: A Non-Proteinogenic Amino Acid for Research and Drug Development

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Compound of Interest

Compound Name: *Isoserine*

Cat. No.: *B3427976*

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An In-depth Technical Guide

Introduction

Isoserine is a non-proteinogenic α -hydroxy- β -amino acid, an isomer of the common amino acid serine.^[1] Unlike proteinogenic amino acids, **isoserine** is not incorporated into proteins during translation in any known organism.^[1] It has been synthesized chemically and has garnered significant interest in the fields of medicinal chemistry and drug development.^{[1][2]} The unique structural properties of **isoserine** make it a valuable building block for the synthesis of peptidomimetics and other bioactive molecules with enhanced stability and novel pharmacological activities.^{[2][3]}

This guide provides a comprehensive overview of **isoserine**, including its physicochemical properties, synthesis methodologies, biological roles, and applications, with a focus on its potential in pharmaceutical research.

Physicochemical Properties of L-Isoserine

L-isoserine is a white crystalline powder with distinct physicochemical properties that are crucial for its application in synthesis and drug design.^[2] A summary of these properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₃ H ₇ NO ₃	[2]
Molecular Weight	105.09 g/mol	[2]
Melting Point	207-210 °C	[2]
Appearance	White crystalline powder	[2]
Solubility	Soluble in water, slightly soluble in ethanol	[2]
Specific Rotation [α] ^{25D}	-14.8° (c=1, H ₂ O)	[2]
pKa ₁	2.72	[4]
pKa ₂	9.25	[4]

Synthesis of Isoserine

Isoserine can be synthesized through various methods, including chemical and enzymatic routes.

Chemical Synthesis from L-Asparagine

A common method for the synthesis of (S)-**Isoserine** involves a two-step process starting from L-asparagine.[5] This method takes advantage of the differential reactivity of the primary amino group and the amide group.[5]

Step 1: Synthesis of (S)-3-Carbamoyl-2-hydroxypropionic acid

- Dissolve 1 mole of L-asparagine in aqueous acetic acid.
- Cool the solution in an ice bath.
- Slowly add 1 to 2 moles of sodium nitrite to the reaction mixture.
- Stir the reaction mixture while maintaining a low temperature.
- After the reaction is complete, purify the mixture using resin column chromatography.

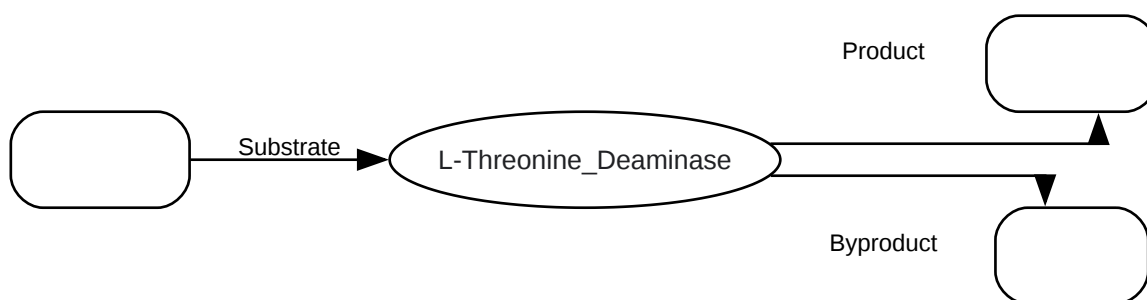
- Recrystallize the product from aqueous ethanol to obtain (S)-3-Carbamoyl-2-hydroxypropionic acid.[\[5\]](#)

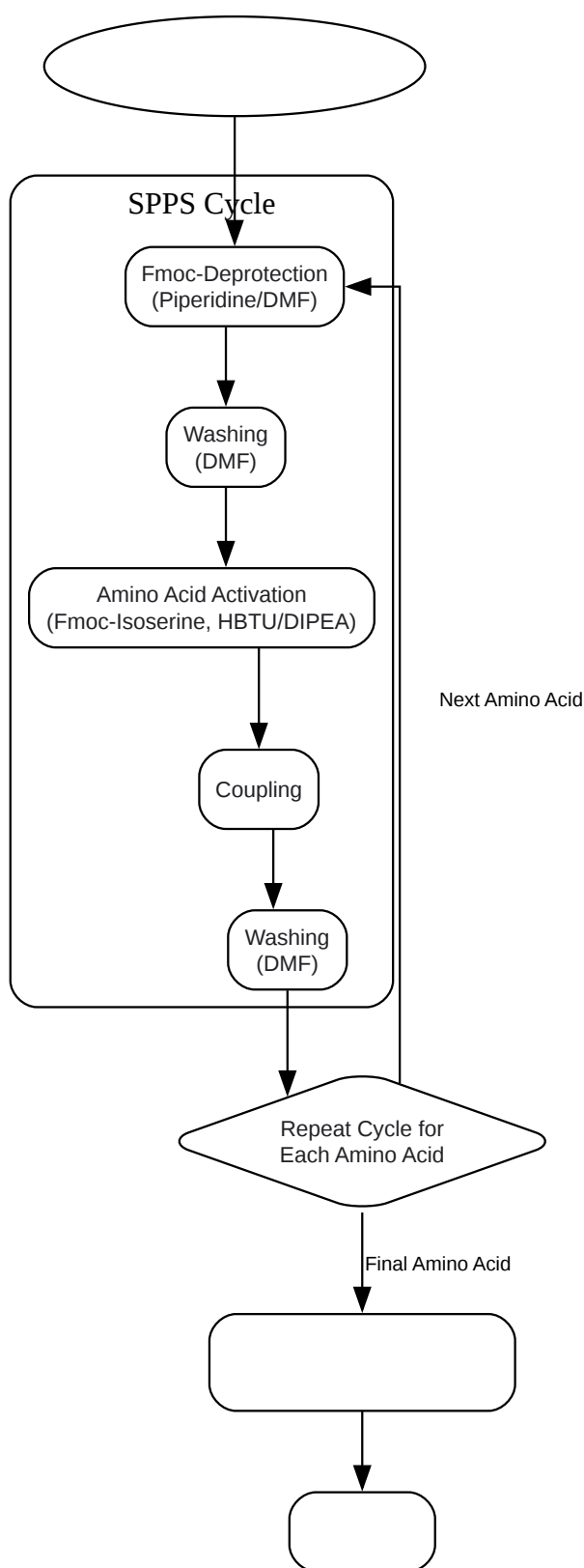
Step 2: Synthesis of (S)-**Isoserine** via Hofmann Reaction

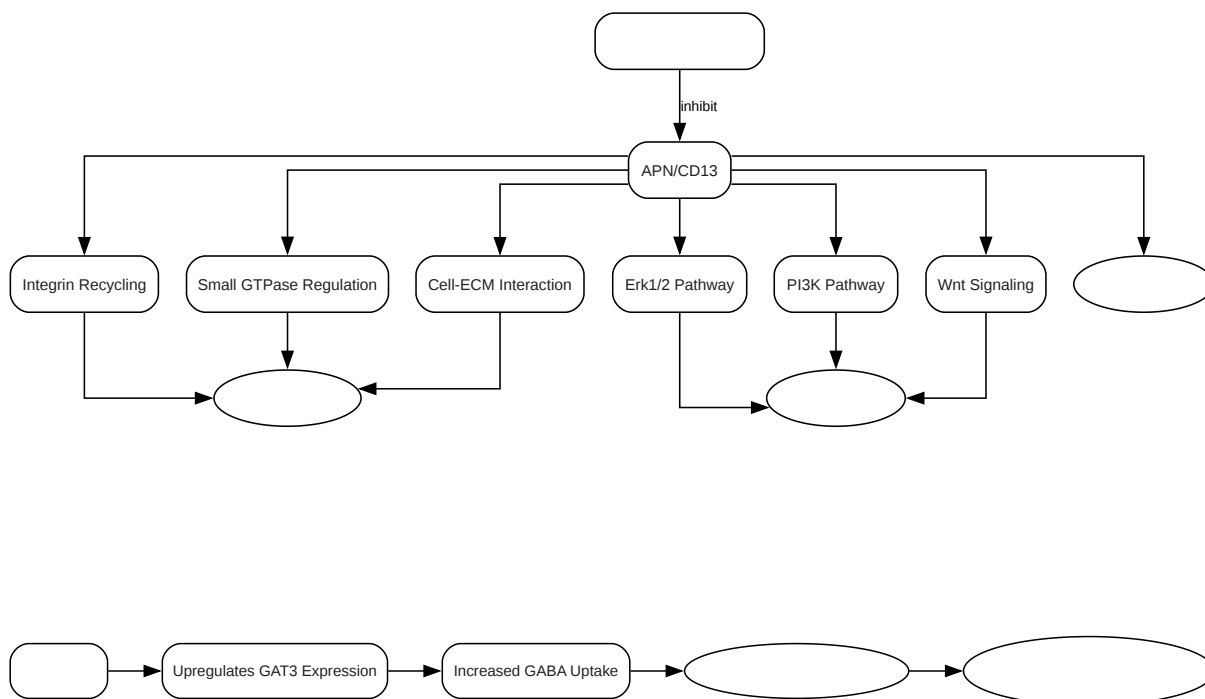
- Treat the (S)-3-Carbamoyl-2-hydroxypropionic acid obtained in Step 1 with sodium hypochlorite in an alkaline solution.
- Monitor the reaction progress.
- Upon completion, purify the reaction mixture using resin column chromatography.
- Recrystallize the product from aqueous ethanol to yield (S)-**isoserine**.[\[5\]](#)

Enzymatic Synthesis

L-**isoserine** can be synthesized enzymatically from L-threonine using the enzyme L-threonine deaminase.[\[2\]](#) This biocatalytic method is highly specific and proceeds under mild conditions.
[\[2\]](#)







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